

# Enacyloxin IIa and its Producing Organism Frateuria sp. W-315: A Technical Guide

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## Compound of Interest

Compound Name: *Enacyloxin IIa*

Cat. No.: B15560675

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## Abstract

**Enacyloxin IIa**, a potent polyene antibiotic, exhibits significant activity against a range of Gram-positive and Gram-negative bacteria.[1][2] Produced by the bacterium *Frateuria* sp. W-315, this molecule has garnered interest for its unique chemical structure and its specific mechanism of action, which involves the inhibition of bacterial protein synthesis.[3][4][5] This technical guide provides a comprehensive overview of **Enacyloxin IIa**, its producing organism, biosynthetic pathway, mechanism of action, and antimicrobial properties. Detailed experimental protocols for the cultivation of *Frateuria* sp. W-315, as well as the extraction, purification, and activity assessment of **Enacyloxin IIa**, are presented. All quantitative data are summarized in structured tables, and key processes are visualized through detailed diagrams to facilitate a deeper understanding for research and drug development purposes.

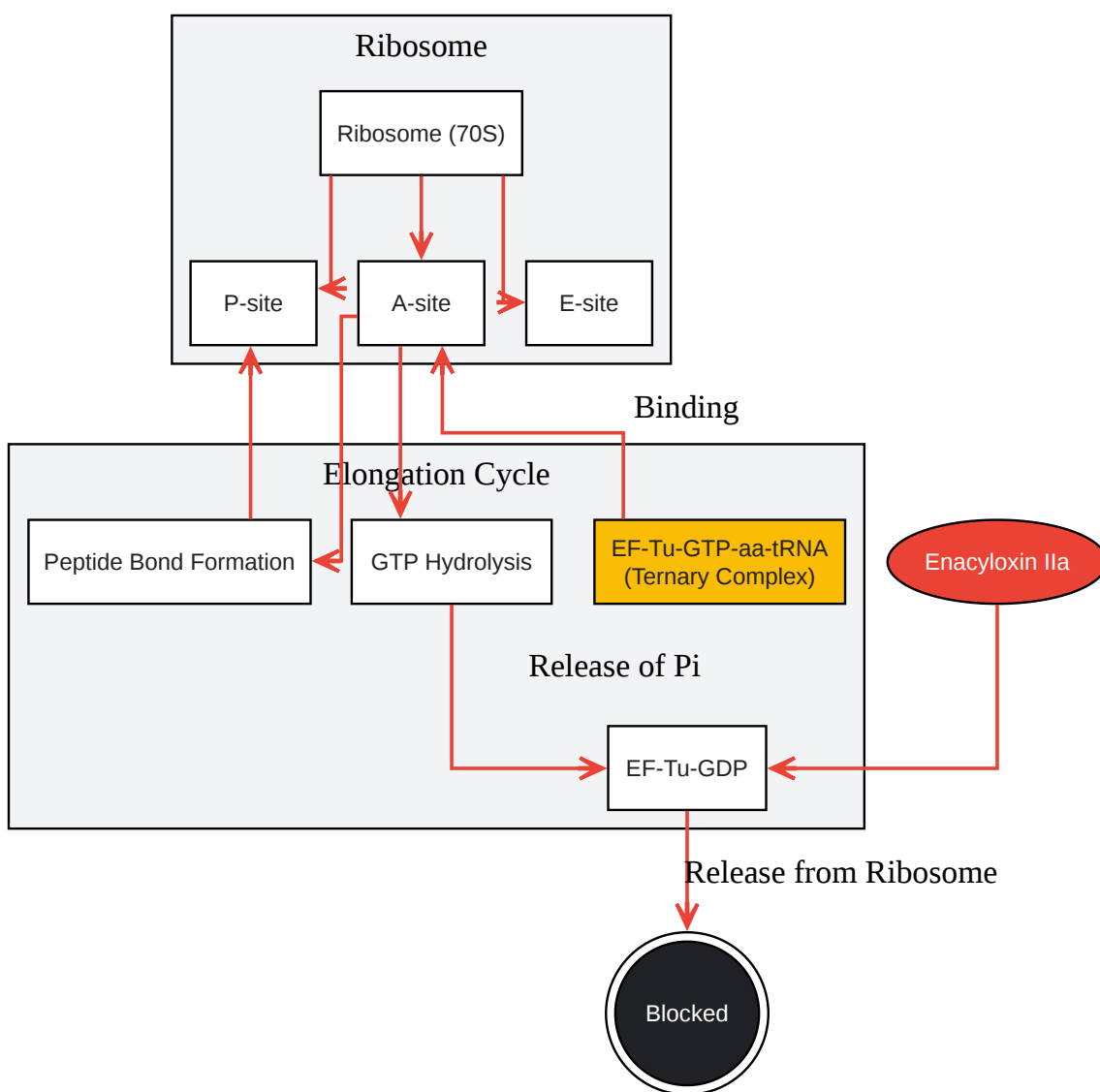
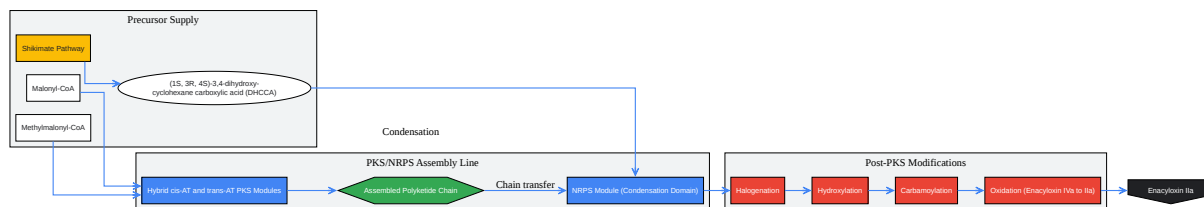
## The Producing Organism: *Frateuria* sp. W-315

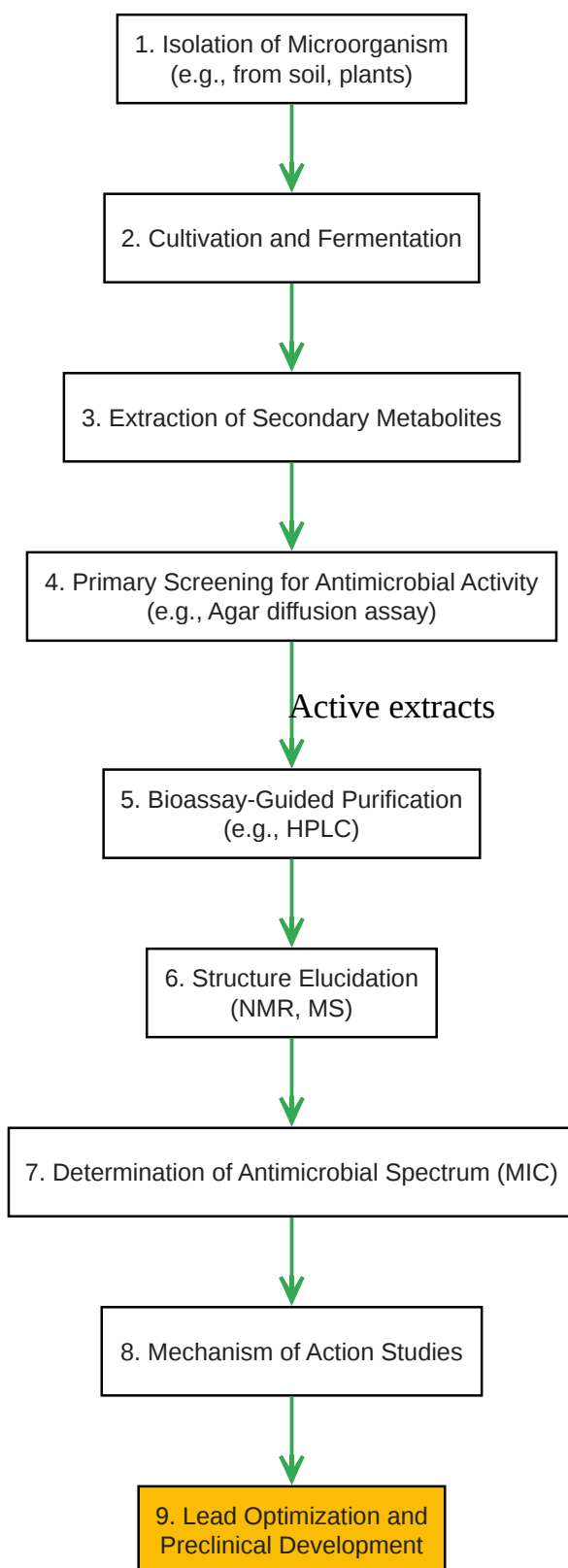
*Frateuria* sp. W-315 is the bacterium responsible for the production of **Enacyloxin IIa**. Initially classified under the genus *Gluconobacter*, it was later reclassified as *Frateuria*. It is important to note that while *Frateuria* sp. W-315 is the designated producer, significant research into the biosynthesis of enacyloxins has been conducted on *Burkholderia ambifaria*. The biosynthetic gene cluster for enacyloxin has been extensively characterized in this species, and comparative analyses of NMR data suggest that the **Enacyloxin IIa** produced by both organisms is identical. The genus *Frateuria* belongs to the family Xanthomonadaceae. Strains

of *Frateuria aurantia*, the type species of the genus, have been isolated from various plant sources, including *Lilium auratum* and raspberry (*Rubus parvifolius*).

## Biosynthesis of Enacyloxin IIa

The biosynthesis of **Enacyloxin IIa** is a complex process orchestrated by a hybrid modular polyketide synthase (PKS) and non-ribosomal peptide synthetase (NRPS) machinery. The biosynthetic gene cluster found in *Burkholderia ambifaria* provides a model for understanding this pathway. The process involves the assembly of a polyketide chain which is subsequently modified and cyclized.





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## References

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- To cite this document: BenchChem. [Enacyloxin IIa and its Producing Organism *Frateuria* sp. W-315: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560675#enacyloxin-ii-a-producing-organism-frateuria-sp-w-315]

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